

Application Note and Protocol: Preparation of Stable Stock Solutions of Galactinol Dihydrate

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Compound of Interest

Compound Name: Galactinol dihydrate

Cat. No.: B593393

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Galactinol, an α -galactoside of myo-inositol, plays a crucial role in the biosynthesis of the raffinose family of oligosaccharides (RFOs) in plants.[1][2][3] It serves as a galactosyl donor and is involved in protecting plant cells from oxidative damage.[4] In research settings, the preparation of stable and accurate stock solutions of **galactinol dihydrate** is fundamental for ensuring the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and quality control of **galactinol dihydrate** stock solutions.

Chemical Properties

A thorough understanding of the chemical properties of **galactinol dihydrate** is essential for its proper handling and use.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ O ₁₁ ·2H ₂ O	[1][5][6]
Molecular Weight	378.33 g/mol	[4][5][6]
Appearance	White to off-white solid	[4]
Purity	≥95% to ≥98.0% (HPLC)	[2][5]
Melting Point	114 °C or 221 °C	[7][8]

Solubility Data

The choice of solvent is critical for preparing a stable stock solution. The solubility of **galactinol dihydrate** in common laboratory solvents is summarized below.

Solvent	Solubility	Notes	Reference
Water	125 mg/mL (330.40 mM)	Requires sonication for dissolution.	[4]
PBS (pH 7.2)	5 mg/mL	-	[1][2][9]
DMSO	0.5 mg/mL	-	[1][2][9]

Note: To enhance solubility, warming the solution to 37°C and using an ultrasonic bath can be effective.[1]

Experimental Protocols

Materials and Equipment

- **Galactinol dihydrate** (analytical standard)
- Sterile, high-purity water (e.g., Milli-Q or equivalent)
- Phosphate-buffered saline (PBS), pH 7.2
- Dimethyl sulfoxide (DMSO), anhydrous

- Analytical balance
- Vortex mixer
- Ultrasonic bath
- Sterile conical tubes or vials
- Pipettes and sterile filter tips
- 0.22 µm sterile syringe filters

Protocol for Preparing an Aqueous Stock Solution (e.g., 100 mM in Water)

This protocol describes the preparation of a 100 mM aqueous stock solution. Adjustments can be made based on the desired concentration, not exceeding the solubility limit.

- Calculation:
 - Determine the required mass of **galactinol dihydrate** using the formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 1 mL of a 100 mM (0.1 M) stock solution: $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 378.33 \text{ g/mol} = 0.037833 \text{ g} = 37.83 \text{ mg}$
- Weighing:
 - Accurately weigh 37.83 mg of **galactinol dihydrate** using an analytical balance and transfer it to a sterile conical tube.
- Dissolution:
 - Add 1 mL of high-purity water to the tube.
 - Vortex the solution vigorously.

- If the solid does not fully dissolve, place the tube in an ultrasonic bath until the solution is clear.[4] Gentle warming to 37°C may also be applied.[1]
- Sterilization and Aliquoting:
 - If the stock solution is to be used for cell culture or other sterile applications, it should be filter-sterilized through a 0.22 µm syringe filter into a new sterile tube. Note that for aqueous solutions intended for working solutions, it is often recommended to dilute to the final concentration before filtering.[4]
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This prevents contamination and degradation from repeated freeze-thaw cycles.[1][4]
- Storage:
 - Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month).[1][4] Aqueous solutions are not recommended for storage for more than one day.[9]

Stock Solution Preparation Table

The following table provides the mass of **galactinol dihydrate** required to prepare stock solutions of common concentrations.

Desired Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
1 mM	2.6432 mL	13.2160 mL	26.4320 mL
5 mM	0.5286 mL	2.6432 mL	5.2864 mL
10 mM	0.2643 mL	1.3216 mL	2.6432 mL

Table adapted from supplier datasheets.[1][4]

Stability and Storage

Proper storage is crucial for maintaining the integrity of **galactinol dihydrate** and its stock solutions.

Form	Storage Temperature	Duration	Notes	Reference
Solid	4°C or -20°C	≥ 4 years	Store in a sealed container, away from moisture.	[2] [4]
Stock Solution in Solvent	-80°C	6 months	Aliquot to avoid freeze-thaw cycles.	[1] [4]
Stock Solution in Solvent	-20°C	1 month	Aliquot to avoid freeze-thaw cycles.	[1] [4]
Aqueous Solution	Room Temperature or 4°C	≤ 1 day	Not recommended for long-term storage.	[9]

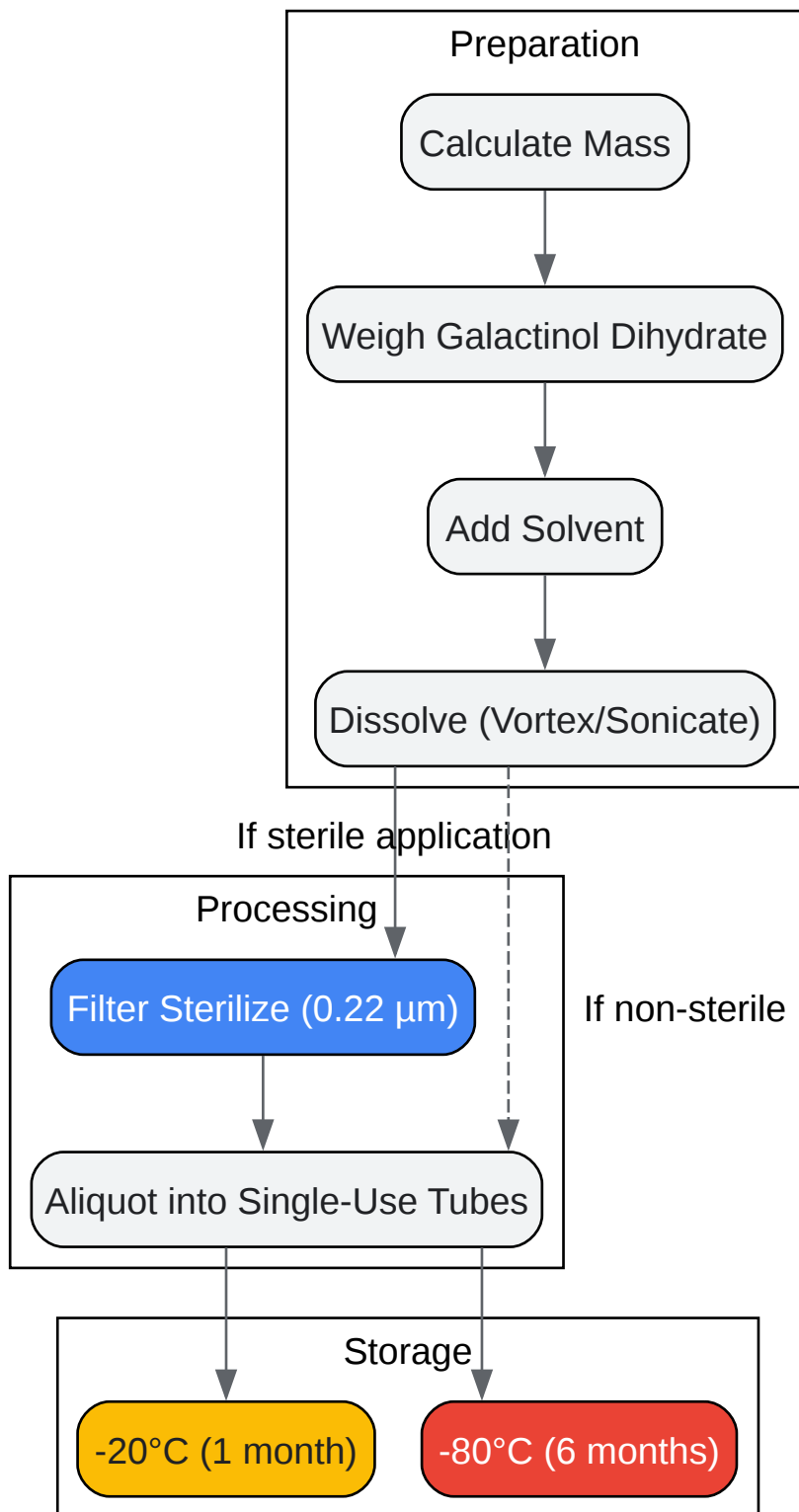
Quality Control

To ensure the accuracy of experiments, the concentration and purity of the stock solution can be verified using the following techniques:

- High-Performance Liquid Chromatography (HPLC): HPLC can be used to confirm the purity and concentration of the **galactinol dihydrate** stock solution against a known analytical standard.[\[5\]](#)
- Gas Chromatography-Mass Spectrometry (GC/MS): This technique is also suitable for the analysis of galactinol.[\[5\]](#)

Visualizations

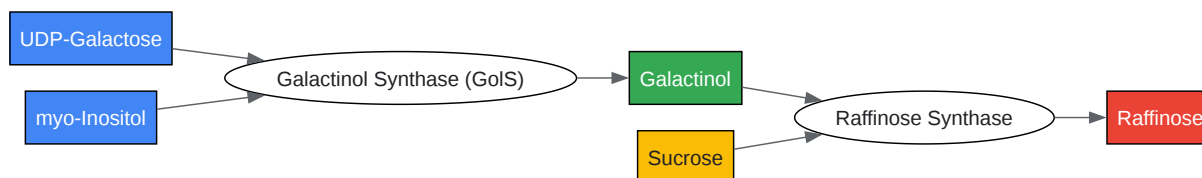
Workflow for Galactinol Dihydrate Stock Solution Preparation



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Caption: Workflow for preparing stable **galactinol dihydrate** stock solutions.

Galactinol Biosynthesis Pathway



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Caption: Simplified biosynthesis pathway of galactinol and raffinose.

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